

3-Amino-4-bromophenol: A Technical Safety and Hazard Overview for Researchers

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Compound of Interest

Compound Name: 3-Amino-4-bromophenol

Cat. No.: B174537

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This technical guide offers an in-depth overview of the safety and hazard profile of **3-Amino-4-bromophenol** (CAS No. 100367-37-1), a chemical intermediate of interest to researchers, scientists, and professionals in drug development. This document compiles available safety data, outlines standardized experimental protocols for hazard determination, and provides visual aids to illustrate key safety and experimental concepts.

GHS Hazard Classification and Safety Profile

3-Amino-4-bromophenol is classified under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS) with the following hazards.^{[1][2]} It is crucial for personnel handling this substance to be fully aware of these potential risks and to take appropriate safety precautions.

Signal Word: Warning^{[1][2]}

Pictograms:

-  alt text

Hazard Statements:

- H315: Causes skin irritation.^{[1][2]}

- H319: Causes serious eye irritation.[1][2]
- H335: May cause respiratory irritation.[1][2]

Precautionary Statements: A comprehensive list of precautionary statements can be found in the safety data sheets provided by suppliers. Key recommendations include avoiding breathing dust, washing skin thoroughly after handling, using only in well-ventilated areas, and wearing protective gloves, protective clothing, eye protection, and face protection.[2]

Quantitative Toxicological Data

A thorough review of publicly available safety data sheets and toxicological databases indicates a significant lack of quantitative data for **3-Amino-4-bromophenol**. For key toxicological endpoints such as acute toxicity (oral, dermal, inhalation), carcinogenicity, mutagenicity, and reproductive toxicity, the available documentation consistently reports "no data available."

This data gap highlights the need for comprehensive toxicological testing to establish a complete safety profile for this compound. Researchers should handle **3-Amino-4-bromophenol** with a high degree of caution, assuming it may have significant toxicity until proven otherwise.

Toxicological Endpoint	Route of Exposure	Species	Value (e.g., LD50, LC50)	Reference
Acute Toxicity	Oral	Not Reported	No data available	
Dermal	Not Reported	No data available		
Inhalation	Not Reported	No data available		
Carcinogenicity	Not Applicable	Not Reported	No data available	[3]
Mutagenicity	Not Applicable	Not Reported	No data available	
Reproductive Toxicity	Not Applicable	Not Reported	No data available	

Experimental Protocols for Hazard Determination

In the absence of specific experimental data for **3-Amino-4-bromophenol**, this section outlines the standardized and internationally recognized OECD (Organisation for Economic Co-operation and Development) guidelines for assessing skin and eye irritation. These protocols represent the current best practices for evaluating the hazards identified for this compound.

Skin Irritation: OECD Test Guideline 404

The acute dermal irritation and corrosion test (OECD 404) is designed to determine the potential of a substance to cause reversible inflammatory changes to the skin.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Principle: A single dose of the test substance is applied to a small area of the skin of an experimental animal, typically an albino rabbit.[\[4\]](#) An untreated area of the skin serves as a control. The degree of irritation is evaluated by scoring erythema (redness) and edema (swelling) at specified intervals.[\[7\]](#)

Methodology:

- Animal Selection: Healthy, young adult albino rabbits are used.[\[8\]](#)
- Dose Application: 0.5 mL of a liquid or 0.5 g of a solid or semi-solid substance is applied to a small area of clipped skin (approximately 6 cm²) and covered with a gauze patch.[\[4\]](#)
- Exposure: The exposure period is typically 4 hours.[\[4\]](#)[\[9\]](#)
- Observation: The skin is examined for erythema and edema and scored at 1, 24, 48, and 72 hours after patch removal. The observation period may be extended up to 14 days to assess the reversibility of the effects.[\[4\]](#)[\[7\]](#)

Eye Irritation: OECD Test Guideline 405

The acute eye irritation and corrosion test (OECD 405) evaluates the potential of a substance to produce irritation or damage to the eye.[\[10\]](#)

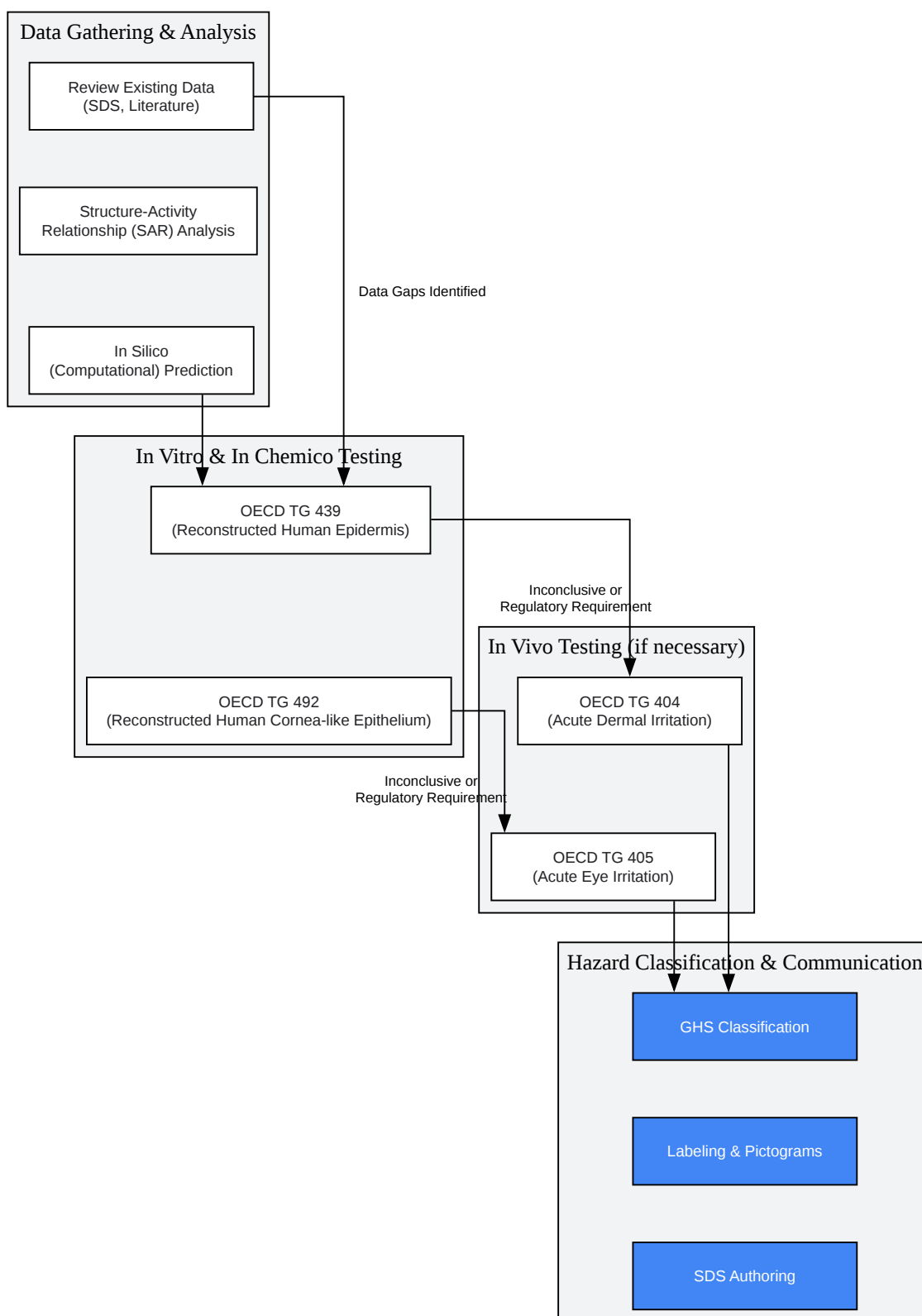
Principle: A single dose of the test substance is applied into the conjunctival sac of one eye of an experimental animal, usually an albino rabbit.[\[10\]](#)[\[11\]](#) The other eye remains untreated and serves as a control.[\[10\]](#)[\[11\]](#) The degree of eye irritation is assessed by scoring lesions of the cornea, iris, and conjunctivae at specific time points.[\[8\]](#)

Methodology:

- **Animal Selection:** Healthy, adult albino rabbits with no pre-existing eye irritation or corneal defects are selected.[\[8\]](#)[\[12\]](#)
- **Dose Application:** A single dose of the test substance (typically 0.1 mL for liquids or 0.1 g for solids) is instilled into the conjunctival sac of one eye.[\[13\]](#)
- **Observation:** The eyes are examined at 1, 24, 48, and 72 hours after application.[\[10\]](#) Observations may continue for up to 21 days to evaluate the reversibility of any effects.[\[12\]](#)
- **Scoring:** Lesions of the cornea (opacity), iris (inflammation), and conjunctivae (redness and swelling) are scored according to a standardized system.

Visualizations

To further clarify the processes involved in chemical safety assessment and experimental workflows, the following diagrams are provided.



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Caption: A stepwise workflow for chemical hazard identification and classification.



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Caption: Experimental workflow for the OECD 404 Acute Dermal Irritation test.

Conclusion

While **3-Amino-4-bromophenol** has established GHS classifications for skin, eye, and respiratory irritation, there is a notable absence of quantitative toxicological data. This necessitates a cautious approach to its handling and use in research and development settings. The standardized OECD test guidelines provide a clear framework for generating the necessary data to fully characterize the safety profile of this and other novel chemical entities. It is imperative that researchers adhere to strict safety protocols, including the use of appropriate personal protective equipment and engineering controls, when working with this compound.

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